

An In-Depth Technical Guide to 3-(1-Methylpiperidin-4-YL)-1H-indole

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Compound of Interest

Compound Name: 3-(1-Methylpiperidin-4-YL)-1H-indole

Cat. No.: B029061

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CAS Number: 17403-07-5

Introduction

3-(1-Methylpiperidin-4-YL)-1H-indole, also known as Naratriptan Related Compound A, is a pivotal heterocyclic compound that serves as a critical intermediate in the synthesis of Naratriptan, a selective serotonin 5-HT_{1B/1D} receptor agonist used in the treatment of migraine headaches.^{[1][2][3][4]} This guide provides a comprehensive technical overview of its chemical properties, synthesis, pharmacological significance, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

This section summarizes the key physicochemical properties of **3-(1-Methylpiperidin-4-YL)-1H-indole**. These properties are essential for its handling, characterization, and application in synthetic chemistry.

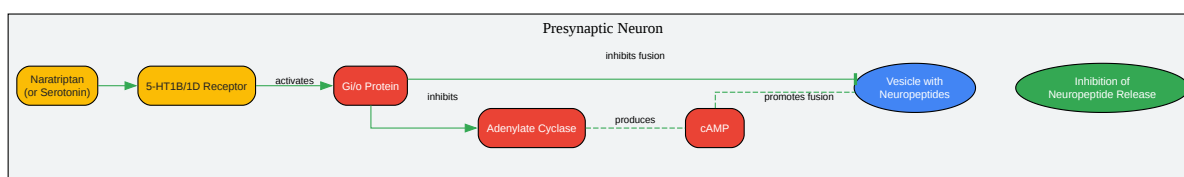
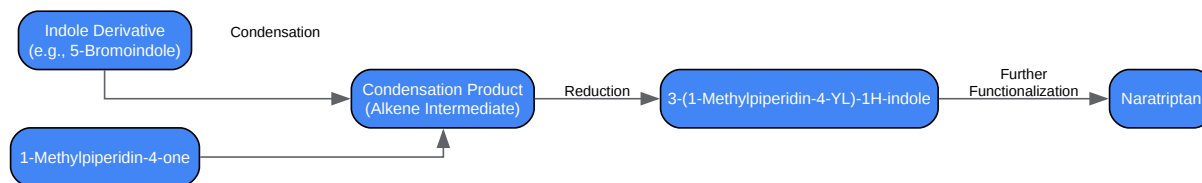
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₈ N ₂	[5][6]
Molecular Weight	214.31 g/mol	[5][6]
IUPAC Name	3-(1-methylpiperidin-4-yl)-1H-indole	[1][6]
Synonyms	3-(N-Methylpiperidinyl)indole, 3-(1-Methyl-4-piperidinyl)indole, Naratriptan USP Related Compound A	
XLogP3	2.8	[6]
Hydrogen Bond Donor Count	1	[6]
Hydrogen Bond Acceptor Count	2	[6]
Rotatable Bond Count	1	[6]

Synthesis of 3-(1-Methylpiperidin-4-YL)-1H-indole

The synthesis of **3-(1-Methylpiperidin-4-YL)-1H-indole** is a crucial step in the production of Naratriptan. Several synthetic routes have been developed, with a common strategy involving the condensation of an indole derivative with a substituted piperidone.

General Synthetic Workflow

The following diagram illustrates a common synthetic pathway to **3-(1-Methylpiperidin-4-YL)-1H-indole** and its subsequent conversion to Naratriptan.



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Sources

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